

# Core Properties and Characteristics of P4-t-Bu

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## Compound Focus: tert-Buty-P4

CAS No.: 111324-04-0

Cat. No.: S1492343

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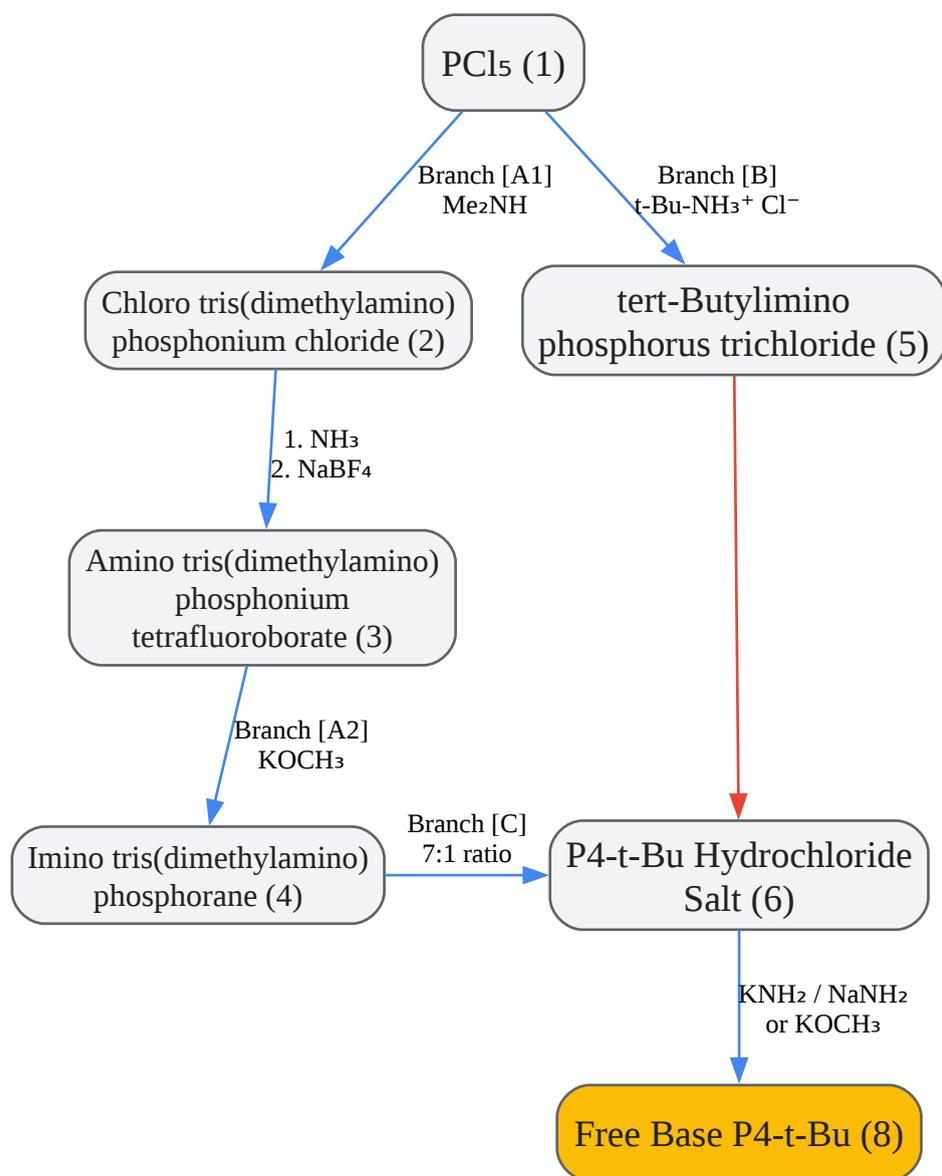
The table below summarizes the fundamental physicochemical and thermodynamic properties of P4-t-Bu.

Property Category	Specific Details
Systematic Name	1-tert-Butyl-4,4,4-tris(dimethylamino)-2,2-bis[tris(dimethylamino)- $\lambda^5$ -phosphanylideneamino]-2 $\lambda^5$ ,4 $\lambda^5$ -catenadi(phosphazene) [1]
Chemical Formula / Molecular Weight	C <sub>22</sub> H <sub>63</sub> N <sub>13</sub> P <sub>4</sub> / 633.73 g·mol <sup>-1</sup> [2] [1]
Chemical Structure	(CH <sub>3</sub> ) <sub>3</sub> C-N=P(-N=P(-N(CH <sub>3</sub> ) <sub>2</sub> ) <sub>3</sub> ) <sub>3</sub> [2]
Form and Appearance	Extremely hygroscopic solid; often supplied as ~0.8 M to 1.0 M solution in hexane [2] [1]
Basicity (pK <sub>a</sub> , MeCN)	42.1 (extrapolated) [2]
Melting Point / Boiling Point	207 °C / 608.0 ± 38.0 °C (Predicted) [1]
Density	0.90 g/mL at 20 °C (for solution) [1]
Stability	Thermally stable up to 120 °C; stable to dry oxygen and bases [2]

P4-t-Bu is a neutral **phosphazene superbases**. Its extraordinary basicity stems from extensive delocalization of the positive charge in the protonated form (P4-t-Bu-H cation) across multiple nitrogen and phosphorus atoms within its structure, combined with high steric demand that shields the reactive site [2]. This makes it one of the strongest neutral nitrogenous bases known, approximately 18 orders of magnitude stronger than DBU ( $pK_a$  24.3 in MeCN) [2]. It is highly soluble in both non-polar organic solvents (e.g., hexane, toluene) and polar aprotic solvents like THF [2].

## Synthesis and Handling

P4-t-Bu is prepared via a convergent synthesis from phosphorus pentachloride, as shown in the workflow below.



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*Synthesis pathway of P4-t-Bu showing convergent routes [2]*

**Key handling considerations** include its high hygroscopicity and reactivity with protic substances. It is typically handled under inert atmospheres (e.g., dry nitrogen or argon). The hydrochloride or tetrafluoroborate salts can be formed for easier handling and purification, with the free base regenerated before use using strong bases like potassium methoxide or sodium amide [2].

## Key Applications and Experimental Protocols

P4-t-Bu acts as a potent, metal-free catalyst and promoter for various transformations under mild conditions. Key applications and general protocols are summarized below.

Application Area	Specific Reaction	Key Outcome / Advantage
<b>Polymerization</b>	Ring-opening alternating copolymerization (ROAP) of epoxides with dihydrocoumarins [3]	Forms polyesters with alternating sequence; good control over molecular weight and distribution.
<b>Polymerization</b>	Ring-opening polymerization (ROP) of $\omega$ -pentadecalactone (PDL) [3]	High conversion at low temp/dilute conc.; enables synthesis of homopolymers and block copolymers.
<b>Cyclization</b>	Intramolecular cyclization of ortho-alkynylphenyl ethers to benzofurans [2] [3]	Proceeds via C-C bond formation under mild, metal-free conditions.
<b>Elimination</b>	Dehydrohalogenation of alkyl bromides to alkenes (e.g., 1-bromooctane to 1-octene) [2]	Higher yield (96%) compared to tBuOK/crown ether system (75%); mild conditions.
<b>Alkylation</b>	Monoalkylation of weak carbon acids (e.g., esters, nitriles) [2]	High yield and selectivity (e.g., Z-configuration); prevents over-alkylation.

## General Experimental Considerations

- **Typical Catalyst Loading:** Reactions often use 0.1 to 10 mol% of P4-t-Bu, varying by reaction type and scale [3].
- **Solvent Selection:** Common solvents include **toluene**, **tetrahydrofuran (THF)**, and **hexane** [2] [3].
- **Temperature Control:** Many reactions proceed efficiently at **room temperature** or lower, with some polymerizations requiring slightly elevated temperatures [3].
- **Reaction Setup:** Conduct reactions under an **inert atmosphere** (N<sub>2</sub> or Ar) in oven-dried glassware due to the base's air and moisture sensitivity [2].

## Safety and Operational Notes

P4-t-Bu is corrosive and moisture-sensitive. The commercial solution in hexane is highly flammable [1]. Consult the relevant **Material Safety Data Sheet (MSDS)** for comprehensive handling and disposal protocols. Personal protective equipment (PPE) and engineering controls (fume hood) are essential.

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## References

1. 111324-04-0 CAS MSDS (1-TERT-BUTYL-4,4,4-TRIS ... [chemicalbook.com]
2. P4-t-Bu [en.wikipedia.org]
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